

# A Technical Guide to the Physical Characteristics of Indolelactic Acid-d5

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## Compound of Interest

Compound Name: *Indolelactic acid-d5*

Cat. No.: *B12420465*

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**Indolelactic acid-d5** is the deuterated form of indolelactic acid, a metabolite of the essential amino acid tryptophan.<sup>[1]</sup> It is commonly used as an internal standard in quantitative analyses, such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy, due to its isotopic labeling.<sup>[1]</sup> This guide provides a comprehensive overview of the physical and chemical properties of **indolelactic acid-d5**, along with relevant experimental protocols for its characterization.

## Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **indolelactic acid-d5** are summarized in the table below. This information is crucial for its proper handling, storage, and use in experimental settings.

Property	Value	Reference
CAS Number	2470130-19-7	[2][3][4]
Molecular Formula	C <sub>11</sub> H <sub>6</sub> D <sub>5</sub> NO <sub>3</sub>	[2][3]
Molecular Weight	210.24 g/mol	[2][3][4]
Exact Mass	210.105276943 Da	[4]
Appearance	White to off-white or beige solid/powder	[1][3]
Purity	≥95% (typically determined by HPLC)	[2][3]
Solubility	Slightly soluble in Chloroform and Methanol	[3]
Storage Temperature	Long-term storage at -20°C is recommended	[2][3]
IUPAC Name	2-hydroxy-3-(2,4,5,6,7-pentadeuterio-1H-indol-3-yl)propanoic acid	[4]
InChI	InChI=1S/C11H11NO3/c13-10(11(14)15)5-7-6-12-9-4-2-1-3-8(7)9/h1-4,6,10,12-13H,5H2,(H,14,15)/i1D,2D,3D,4D,6D	[2][4]
SMILES	O=C(C(CC1=C([2H])NC2=C1C([2H])=C([2H])C([2H])=C2[2H])O)O	[1]

## Experimental Protocols

The characterization of **indolelactic acid-d5** typically involves spectroscopic techniques to confirm its identity and purity.

## Identity Confirmation by NMR and Mass Spectrometry

The primary methods for confirming the identity of **indolelactic acid-d5** are Proton Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) and Mass Spectrometry (MS).<sup>[3]</sup>

#### $^1\text{H}$ NMR Spectroscopy Protocol:

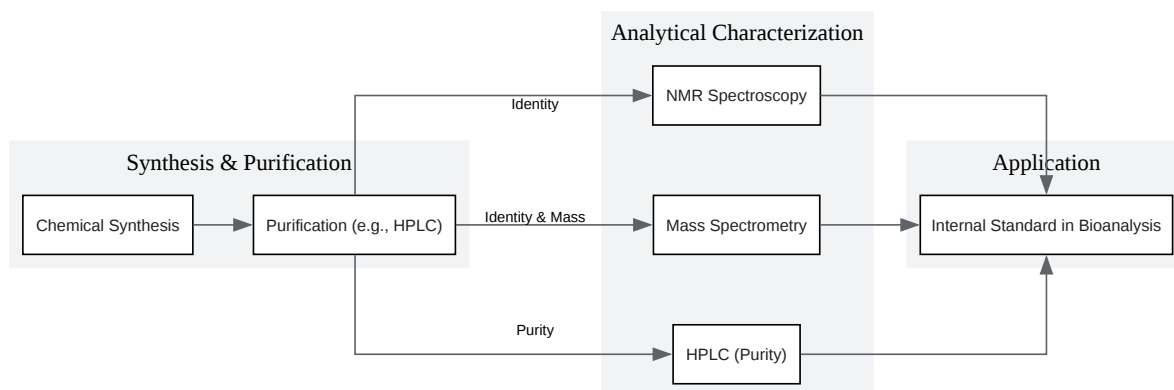
- **Sample Preparation:** Dissolve a small amount of **indolelactic acid-d5** in a suitable deuterated solvent, such as DMSO-d6.
- **Data Acquisition:** Acquire the  $^1\text{H}$  NMR spectrum using a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Spectral Analysis:** Analyze the resulting spectrum. The spectrum is expected to show characteristic peaks for the non-deuterated protons in the molecule. Comparison with the spectrum of the non-deuterated standard (indolelactic acid) will show the absence of signals from the deuterated positions.

#### Mass Spectrometry Protocol:

- **Sample Introduction:** Introduce the sample into the mass spectrometer, typically via direct infusion or after separation by liquid chromatography (LC-MS).
- **Ionization:** Ionize the sample using an appropriate technique, such as electrospray ionization (ESI).
- **Mass Analysis:** Analyze the mass-to-charge ratio of the resulting ions. The mass spectrum should show a molecular ion peak corresponding to the molecular weight of **indolelactic acid-d5** (approximately 210.24).

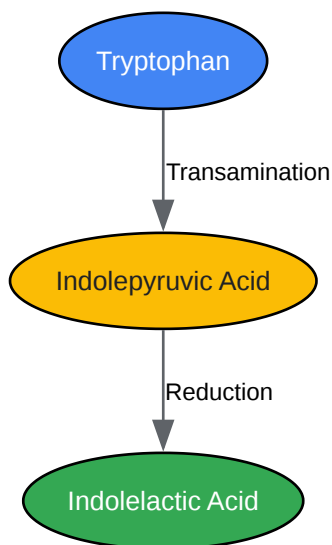
## Visualizing Experimental Workflows and Metabolic Pathways

The following diagrams illustrate a typical experimental workflow for the characterization of **indolelactic acid-d5** and its metabolic origin.



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Caption: Experimental workflow for **indolelactic acid-d5**.



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Caption: Simplified metabolic pathway to indolelactic acid.

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